

Introduction: The Significance of 5-Methoxybenzo[d]thiazol-2-amine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Methoxybenzo[d]thiazol-2-amine

Cat. No.: B1265578

[Get Quote](#)

5-Methoxybenzo[d]thiazol-2-amine is a heterocyclic aromatic compound belonging to the benzothiazole class. The benzothiazole core is recognized as a "privileged scaffold" in medicinal chemistry, frequently appearing in molecules with significant pharmacological properties.^[1] The strategic placement of a methoxy group at the 5-position and a reactive amine group at the 2-position makes this molecule a versatile and valuable building block.^[1] These functional groups allow for fine-tuning of electronic properties and provide a primary handle for facile derivatization, making it a key intermediate in the synthesis of complex molecules for drug discovery and as a dye intermediate.^{[1][2]}

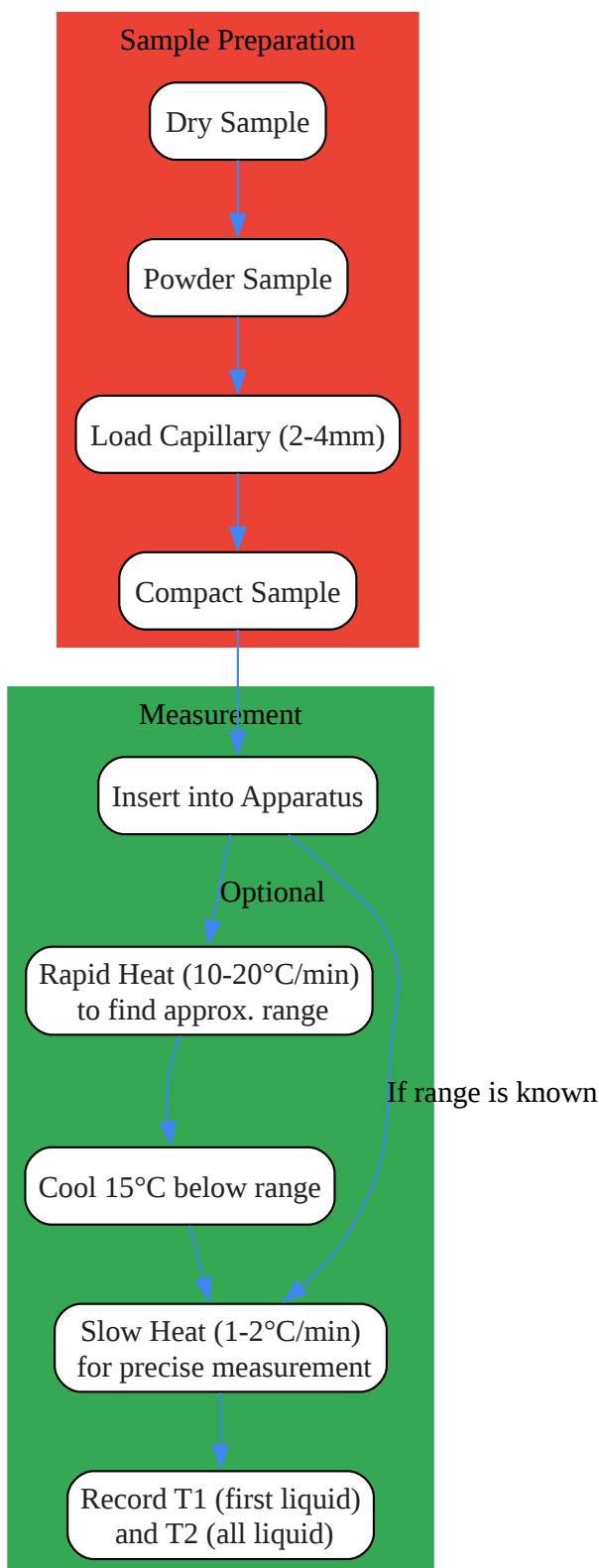
This guide provides a comprehensive analysis of the core physical and chemical properties of **5-Methoxybenzo[d]thiazol-2-amine**, offering both established data and detailed experimental protocols. The methodologies are presented with an emphasis on the underlying scientific principles, ensuring a self-validating and trustworthy framework for researchers.

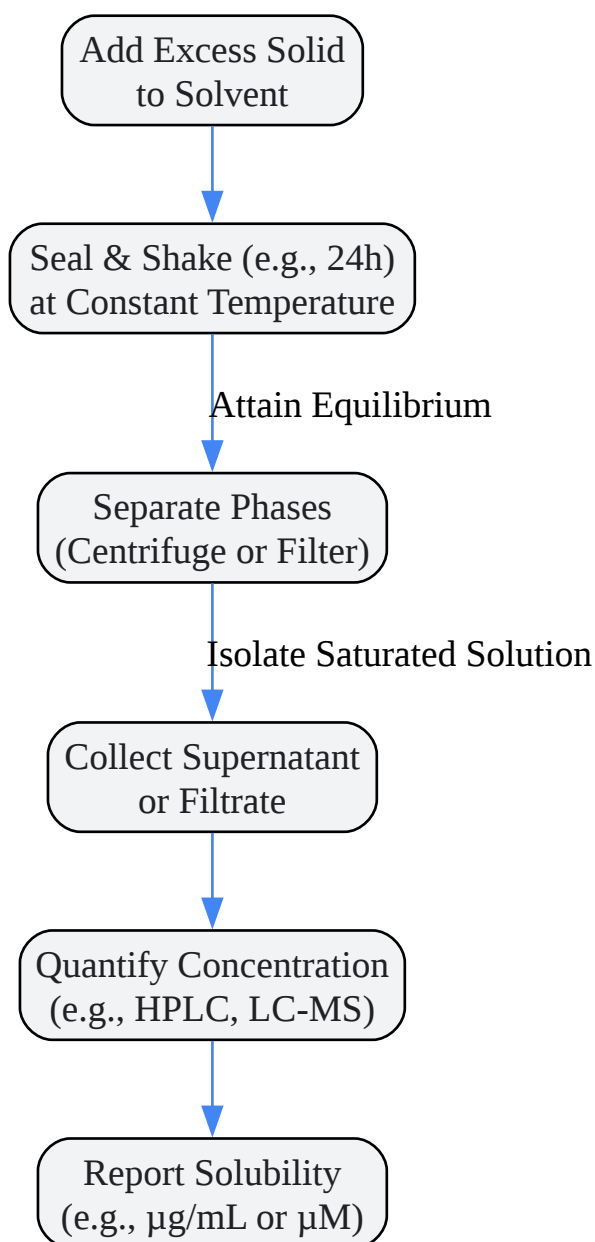
Chemical Identity and Molecular Structure

A precise understanding of a compound's identity is the foundation of all further research.

- Chemical Name: **5-Methoxybenzo[d]thiazol-2-amine**
- Synonyms: 5-METHOXY-1,3-BENZOTHIAZOL-2-AMINE, 5-METHOXY-BENZOTHIAZOL-2-YLAMINE^{[2][3]}
- CAS Number: 54346-87-1^[3]

- Molecular Formula: C₈H₈N₂OS[2][3]
- Molecular Weight: 180.23 g/mol [2][3]
- Canonical SMILES: COC1=CC2=C(C=C1)SC(=N2)N[3]
- InChI: InChI=1S/C8H8N2OS/c1-11-5-2-3-6-7(4-5)12-8(9)10-6/h2-4H,1H3,(H2,9,10)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. China Intermediates 5-Methoxybenzo[d]thiazol-2-amine for critical molecular building block Manufacturer, Factory | Unibrom [unibrom.com]
- 2. 5-methoxy-13-benzothiazol-2-amine CAS 54346-87-1 | hylandachemical [hylandachemical.com]
- 3. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [Introduction: The Significance of 5-Methoxybenzo[d]thiazol-2-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265578#physical-properties-of-5-methoxybenzo-d-thiazol-2-amine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com